

PROTAC CDK9/CycT1 Degradar-2 structure and synthesis

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Compound of Interest

Compound Name: PROTAC CDK9/CycT1 Degradar-2

Cat. No.: B12366514

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This guide details the technical specifications, mechanism of action, and chemical synthesis of **PROTAC CDK9/CycT1 Degradar-2** (Catalog Name), chemically identified as Compound 16 from the seminal work by Zeng et al. (2023).

Executive Summary

PROTAC CDK9/CycT1 Degradar-2 (CAS: 3020773-91-2) is a heterobifunctional small molecule designed to degrade the CDK9/Cyclin T1 complex (P-TEFb). Unlike traditional PROTACs that recruit E3 ubiquitin ligases (e.g., CRBN or VHL) for proteasomal degradation, this compound is an ATTEC (Autophagy-Tethering Compound).^{[1][2]} It utilizes a Coumarin moiety to recruit LC3B (Microtubule-associated protein 1A/1B-light chain 3), tethering the target protein to the autophagosome for lysosomal degradation.^{[1][2][3]} This mechanism bypasses the ubiquitin-proteasome system (UPS), offering an alternative strategy for overcoming resistance or targeting undruggable contexts.

Part 1: Compound Profile & Chemical Logic

Physicochemical Identity

Property	Specification
Common Name	PROTAC CDK9/CycT1 Degradar-2 (Compound 16)
CAS Number	3020773-91-2
Molecular Formula	C ₃₀ H ₃₆ N ₄ O ₆ S ₂
Molecular Weight	612.76 g/mol
Target	CDK9/Cyclin T1 Complex (P-TEFb)
Recruiter	LC3B (via Coumarin moiety)
Warhead	SNS-032 derivative (CDK9 inhibitor)
IC50 (CDK9)	45 nM
Solubility	DMSO (soluble)

Structural Architecture

The molecule consists of three pharmacophores:

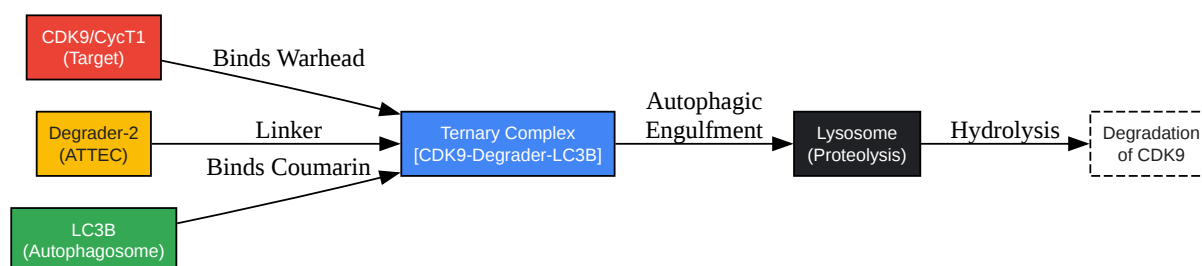
- **Warhead (CDK9 Binder):** Derived from SNS-032, a potent CDK9 inhibitor. It binds to the ATP-binding pocket of CDK9.
- **Linker:** A propyl (-CH₂-CH₂-CH₂-) chain connecting the piperidine nitrogen of the warhead to the coumarin oxygen. The length is optimized to span the gap between CDK9 and LC3B without steric clash.
- **Recruiter (LC3B Binder):** A 5,7-dihydroxy-4-methylcoumarin derivative. The coumarin core interacts with the hydrophobic pockets of LC3B, anchoring the complex to the autophagosome membrane.

Part 2: Mechanism of Action (ATTEC)

Unlike standard PROTACs, Degradar-2 does not rely on ubiquitination. Instead, it induces autophagy-dependent degradation.

Pathway Logic:

- Binary Binding: The warhead binds CDK9, and the coumarin moiety binds LC3B (which is lipidated and anchored to the autophagosome membrane).
- Ternary Complex Formation: A stable CDK9-ATTEC-LC3B complex is formed.
- Engulfment: The tethered CDK9 is engulfed by the forming autophagosome.
- Lysosomal Fusion: The autophagosome fuses with a lysosome, leading to the hydrolysis of CDK9/CycT1.



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Figure 1: Mechanism of Action for LC3B-recruiting ATTECs targeting CDK9.

Part 3: Chemical Synthesis

The synthesis follows a convergent route, coupling the coumarin-linker intermediate with the SNS-032 warhead via N-alkylation.

Retrosynthetic Analysis

- Disconnection: The C-N bond between the propyl linker and the piperidine ring of SNS-032.
- Fragment A: SNS-032 (commercially available or synthesized from 2-aminothiazole).
- Fragment B: 7-(3-bromopropoxy)-5-hydroxy-4-methylcoumarin (prepared from 5,7-dihydroxy-4-methylcoumarin).

Detailed Protocol

Step 1: Synthesis of the Coumarin Linker Intermediate

- Reagents: 5,7-dihydroxy-4-methylcoumarin (1.0 eq), 1,3-dibromopropane (3.0 eq), K_2CO_3 (2.0 eq), Acetone.
- Protocol:
 - Dissolve 5,7-dihydroxy-4-methylcoumarin in anhydrous acetone.
 - Add anhydrous K_2CO_3 and stir at room temperature for 30 min.
 - Add 1,3-dibromopropane dropwise (excess is used to prevent dimerization).
 - Reflux the mixture at 60°C for 4-6 hours. Monitor by TLC.
 - Workup: Filter off solids (K_2CO_3). Concentrate the filtrate. Purify via silica gel flash chromatography (Hexane/EtOAc) to isolate 7-(3-bromopropoxy)-5-hydroxy-4-methylcoumarin.
 - Note: The 7-OH is generally more acidic and reactive than the 5-OH due to conjugation, favoring regioselective alkylation at position 7.

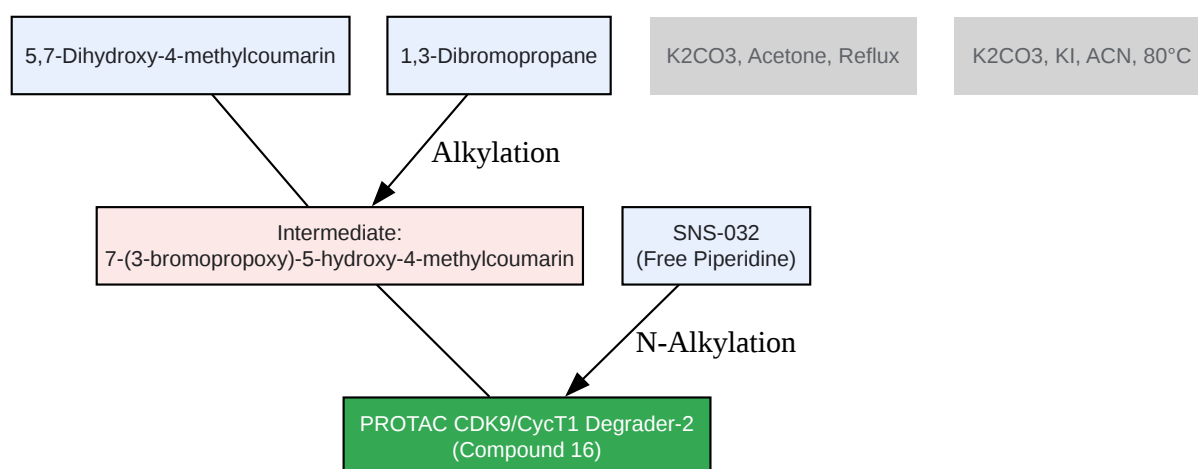
Step 2: Synthesis of SNS-032 (Warhead Precursor)

- Note: If SNS-032 is purchased, skip to Step 3.
- Core Synthesis:
 - React 2-amino-4-carboxamidopiperidine (protected) with 2,4-dichlorothiazole followed by substitution with (5-(tert-butyl)oxazol-2-yl)methanethiol.
 - Deprotect the piperidine nitrogen to generate the free secondary amine.

Step 3: Final Coupling (N-Alkylation)

- Reagents: SNS-032 (1.0 eq), Coumarin-Linker-Bromide (from Step 1, 1.1 eq), K_2CO_3 (2.0 eq) or DIPEA, KI (catalytic), Acetonitrile (ACN) or DMF.

- Protocol:
 - Dissolve SNS-032 in dry ACN or DMF.
 - Add K_2CO_3 and a catalytic amount of Potassium Iodide (KI) to accelerate the Finkelstein reaction.
 - Add the brominated coumarin intermediate.
 - Heat to 60-80°C for 12-16 hours under inert atmosphere (N_2).
 - Workup: Dilute with water, extract with EtOAc or DCM. Wash organic layer with brine, dry over Na_2SO_4 .
 - Purification: Purify by HPLC (C18 column, Water/Acetonitrile gradient with 0.1% Formic Acid) to yield **PROTAC CDK9/CycT1 Degradar-2**.



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Figure 2: Convergent synthesis route for Degradar-2 via alkylation of SNS-032.

Part 4: Biological Characterization & Validation

Potency & Selectivity

Metric	Value	Notes
CDK9 IC50	45 nM	Inhibitory potency against kinase activity. [4] [5]
DC50 (Degradation)	~100-200 nM	Concentration for 50% degradation in U2932 cells.
Selectivity	High for CDK9/CycT1	Minimal degradation of CDK2, CDK4, CDK6.
Cytotoxicity	Potent	Effective in DLBCL cell lines (e.g., U2932, MV4-11).

Validation Protocols

To verify the ATTEC mechanism (distinguishing it from UPS-based PROTACs), the following controls are mandatory:

- Rescue Experiments:
 - Proteasome Inhibitor: Treat cells with Bortezomib or MG132. Expected Result: Degradation is NOT rescued (since it's proteasome-independent).
 - Autophagy Inhibitor: Treat cells with Chloroquine (lysosome inhibitor) or 3-MA (autophagy initiation inhibitor). Expected Result: Degradation IS rescued/blocked.
 - E3 Ligase Knockout: CRBN or VHL knockout. Expected Result: No effect on degradation.
- Western Blotting:
 - Monitor CDK9 and Cyclin T1 levels at 0, 6, 12, 24 hours.
 - Observe concurrent reduction in both proteins (P-TEFb complex degradation).

References

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